

Application Note: VHL Conjugate 11 as a PROTAC Building Block

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Compound of Interest

Compound Name: VHL Ligand-Linker Conjugates 11

Cat. No.: B13395631

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Subject: Targeted Degradation of HaloTag-Fused Proteins using VHL Ligand-Linker Conjugate 11

Executive Summary

VHL Ligand-Linker Conjugate 11 (Catalog nomenclature often associated with MedChemExpress and similar vendors) is a specialized HaloPROTAC building block. Unlike standard "click-ready" PROTAC intermediates (e.g., VHL-Azide) used to synthesize novel degraders, Conjugate 11 is a functional degrader designed to target HaloTag-fusion proteins.

It consists of the high-affinity VHL ligand (S,R,S)-AHPC (VH032 derivative) tethered to a Chloroalkane (Cl) moiety via a PEG-based linker. The chloroalkane forms a rapid, irreversible covalent bond with the HaloTag protein (a modified bacterial dehalogenase).

Primary Applications:

- Proof-of-Concept (PoC): Validating the "degradability" of a specific Target Protein of Interest (POI) before investing in custom PROTAC synthesis.

- **E3 Ligase Validation:** Confirming that the VHL E3 ligase machinery is active and capable of degradation in a specific cell line.
- **Chemical Knockdown:** Inducing acute, reversible (at the population level) degradation of HaloTag-fused proteins for phenotypic study.

Chemical Identity & Properties

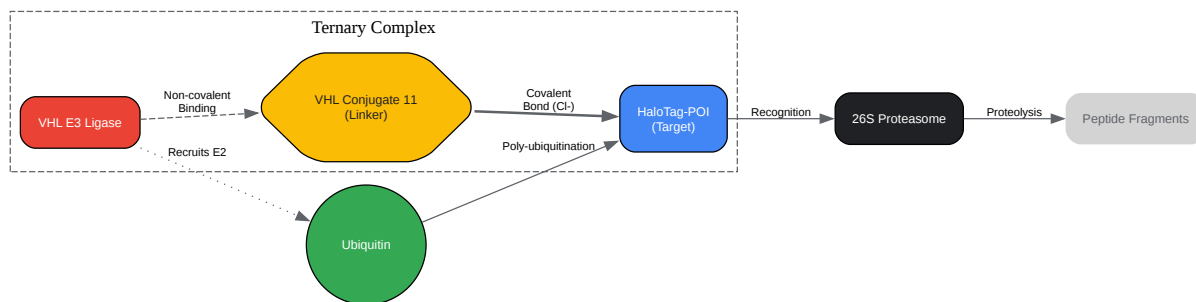
Property	Specification
Common Name	VHL Ligand-Linker Conjugate 11
Synonyms	(S,R,S)-AHPC-(C3-PEG)2-C6-Cl; HaloPROTAC-11
Chemical Structure	VHL Ligand (AHPC) — Linker (PEG/Alkyl) — Chloroalkane (HaloTag Ligand)
Molecular Weight	~724.3 Da
Solubility	DMSO (> 50 mg/mL); Ethanol (Low)
Storage	-80°C (Solid/Solution), protect from light. [2] [3] Avoid freeze-thaw cycles.
Mechanism	Heterobifunctional Degradator (Covalent binding to HaloTag; Non-covalent to VHL)

Mechanism of Action

VHL Conjugate 11 functions by inducing the formation of a ternary complex between the VHL E3 Ligase and the HaloTag-POI fusion.

- **VHL Recruitment:** The AHPC motif binds the VHL E3 ligase.
- **Target Capture:** The Chloroalkane motif covalently reacts with the Aspartate nucleophile in the HaloTag active site.
- **Ubiquitination:** The proximity allows E2 enzymes to transfer ubiquitin to surface lysines on the POI.

- Degradation: The poly-ubiquitinated POI is recognized and degraded by the 26S Proteasome.[4][5]



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Figure 1: Mechanism of Action for VHL Conjugate 11 mediated degradation of HaloTag-fused proteins.

Experimental Design Strategy

A. Construct Design (The Target)

To use Conjugate 11, your POI must be expressed as a fusion protein.

- N-term vs. C-term: Clone the POI with HaloTag at both N- and C-termini (e.g., Halo-POI and POI-Halo). Degradation efficiency often depends on the orientation and available surface lysines.
- Linker Length: Include a short flexible linker (e.g., GGGGS) between HaloTag and POI to prevent steric clash.

B. Controls (Critical for Trustworthiness)

Every experiment must include these controls to rule out artifacts:

- Vehicle Control: DMSO only (establishes baseline expression).
- Negative Control Compound: Use VHL Ligand (VH032) alone or HaloTag Ligand (Chloroalkane) alone. These compete for binding but do not bridge the proteins.
- Proteasome Inhibitor: Co-treatment with Epoxomicin (100 nM) or MG132 (10 μ M) to prove degradation is proteasome-dependent.
- Neddylation Inhibitor: MLN4924 (1 μ M) to confirm Cullin-RING ligase dependence.

Detailed Protocol: Biological Evaluation

Materials Required

- VHL Conjugate 11: Prepare 10 mM stock in anhydrous DMSO. Aliquot and store at -80°C.
- Cell Line: HeLa, HEK293, or target-relevant line stably/transiently expressing HaloTag-POI.
- Lysis Buffer: RIPA buffer + Protease/Phosphatase Inhibitors.
- Western Blot Reagents: Anti-HaloTag antibody (Promega) or Anti-POI antibody.

Step-by-Step Workflow

Phase 1: Dose-Response Experiment (DC50 Determination)

Objective: Determine the potency (DC50) and maximum degradation (Dmax).

- Seeding: Seed cells (e.g., 2×10^5 cells/well in 6-well plate) and allow to adhere overnight.
- Transfection (if transient): Transfect HaloTag-POI plasmid. Incubate 24h.
- Treatment:
 - Prepare serial dilutions of VHL Conjugate 11 in media.
 - Recommended Range: 0 nM (DMSO), 1 nM, 10 nM, 100 nM, 1 μ M, 10 μ M.
 - Note: High concentrations ($>10 \mu$ M) often show the "Hook Effect" (reduced degradation due to binary complex saturation).

- Incubation: Treat cells for 16–24 hours.
- Harvest: Wash with ice-cold PBS. Lyse cells on ice. Collect supernatant.
- Analysis: Perform Western Blot. Normalize POI signal to Loading Control (e.g., GAPDH/Actin).

Phase 2: Time-Course Experiment

Objective: Determine the kinetics of degradation.

- Setup: Seed multiple wells for different time points.
- Treatment: Treat all wells with the optimal concentration found in Phase 1 (typically 100 nM – 500 nM).
- Harvest: Collect samples at t = 0, 2h, 4h, 8h, 16h, 24h.
- Analysis: Western Blot.

Data Analysis & Calculation

Calculate degradation percentage:
$$\text{Degradation \%} = \left(\frac{\text{Initial Concentration} - \text{Residual Concentration}}{\text{Initial Concentration}} \right) \times 100$$

Plot % Degradation vs. Log[Concentration] to derive DC50 (concentration at 50% degradation).

Troubleshooting & Optimization

Observation	Possible Cause	Corrective Action
No Degradation	1. POI Lysine deficiency.2. Steric hindrance.3. VHL inactive in cell line.	1. Try different fusion terminus (N- vs C-term).2. Test VHL levels in cell line.3. Use a longer linker variant (if available) or check HaloTag expression.
Hook Effect	Concentration too high.	Reduce max concentration. The Hook Effect is a hallmark of genuine PROTAC mechanics; confirm it by lowering dose.
Cytotoxicity	Off-target effects or DMSO toxicity.	Keep DMSO < 0.5%. Verify cell viability (CellTiter-Glo) alongside degradation assay.
Partial Degradation	Rapid resynthesis of POI.	Add Cycloheximide (CHX) to block synthesis during treatment (distinguishes degradation from synthesis inhibition).

Synthesis Note (If using as a Chemical Scaffold)

Warning: VHL Conjugate 11 is primarily a tool compound. However, if you intend to modify it: The Chloroalkane group is highly specific for HaloTag. It is not a standard "click" handle (like Azide/Alkyne) for coupling to other small molecules.

- To make a custom PROTAC: Do not use Conjugate 11. Instead, purchase VHL Ligand-Linker-Azide (e.g., VHL-PEG3-N3) or VHL-Linker-Acid.
- To use Conjugate 11 chemically: The only viable reaction is the displacement of the Chloride, but this requires harsh conditions not suitable for the complex VHL ligand. Stick to its use as a HaloPROTAC.

References

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